

# Determining Finafloxacin MIC at Different pH Levels: An Application Note and Protocol

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## Compound of Interest

Compound Name: *Finafloxacin*

Cat. No.: *B1662518*

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## Introduction

**Finafloxacin** is a novel 8-cyano-substituted fluoroquinolone antibacterial agent with a unique characteristic: its activity is significantly enhanced under acidic conditions.[1][2] This property makes it a promising candidate for treating infections in acidic environments, such as urinary tract infections and infections within phagocytic cells.[1][3] Unlike other fluoroquinolones, such as ciprofloxacin and levofloxacin, which tend to lose efficacy at lower pH, **finafloxacin's** potency increases, with optimal activity observed between pH 5.0 and 6.0.[2][4] This document provides detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **finafloxacin** at various pH levels, enabling researchers to accurately assess its antimicrobial activity under conditions that mimic specific infectious milieus.

## Data Presentation

The following tables summarize the MICs of **finafloxacin** against various bacterial species at different pH values, as determined by broth microdilution and agar dilution methods. These data illustrate the pH-dependent activity of **finafloxacin**.

Table 1: **Finafloxacin** MICs (µg/mL) at Acidic vs. Neutral pH for Various Bacterial Species

Organism	pH 5.8	pH 7.2	Fold Change in MIC (pH 7.2 vs. 5.8)
Escherichia coli ATCC 25922	0.015 - 0.06	0.12 - 0.25	4 to 8-fold lower at acidic pH
Staphylococcus aureus ATCC 29213	0.008 - 0.03	0.06 - 0.12	4 to 8-fold lower at acidic pH
Pseudomonas aeruginosa ATCC 27853	0.25 - 1	1 - 4	2 to 4-fold lower at acidic pH
Klebsiella pneumoniae	0.015 - 0.06	0.12 - 0.5	4 to 8-fold lower at acidic pH
Enterococcus faecalis ATCC 29212	0.06 - 0.25	0.5 - 2	4 to 8-fold lower at acidic pH

Data compiled from multiple studies.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Comparative MICs (µg/mL) of **Finafloxacin** and Ciprofloxacin at Different pH Values

Organism	Antibiotic	pH 5.8	pH 7.2
Escherichia coli	Finafloxacin	0.03	0.25
Ciprofloxacin	0.12	0.03	
Staphylococcus aureus	Finafloxacin	0.015	0.12
Ciprofloxacin	0.5	0.25	

This table demonstrates the contrasting effect of acidic pH on **finafloxacin** and ciprofloxacin.[\[1\]](#)  
[\[6\]](#)

## Experimental Protocols

The following protocols are based on the Clinical and Laboratory Standards Institute (CLSI) guidelines for broth microdilution and agar dilution methods.[\[7\]](#)[\[8\]](#)

## Protocol 1: Broth Microdilution MIC Assay at Different pH Levels

This method determines the MIC in a liquid medium and is suitable for a wide range of bacteria.[\[9\]](#)

Materials:

- **Finafloxacin** powder
- Cation-adjusted Mueller-Hinton Broth (CAMHB)[\[5\]](#)
- Sterile 96-well microtiter plates
- Bacterial strains (including quality control strains like *E. coli* ATCC 25922, *S. aureus* ATCC 29213, and *P. aeruginosa* ATCC 27853)[\[10\]](#)
- Sterile saline (0.85% NaCl)
- 0.5 McFarland turbidity standard
- Sterile water
- Hydrochloric acid (HCl) for pH adjustment[\[7\]](#)
- pH meter
- Spectrophotometer
- Incubator

Procedure:

- Preparation of pH-Adjusted Media:

- Prepare CAMHB according to the manufacturer's instructions.
- Divide the broth into aliquots for each desired pH level (e.g., pH 5.8, 6.5, 7.2).
- Adjust the pH of each aliquot using sterile HCl.<sup>[7]</sup> Monitor the pH carefully with a calibrated pH meter.
- Sterilize the pH-adjusted media by autoclaving. Verify the pH again after sterilization and cooling.
- Preparation of **Finafloxacin** Stock Solution:
  - Prepare a stock solution of **finafloxacin** in a suitable solvent (e.g., sterile water) at a concentration of 1280 µg/mL.
- Preparation of Microtiter Plates:
  - Perform serial two-fold dilutions of the **finafloxacin** stock solution in the pH-adjusted CAMHB in the 96-well plates to achieve the desired final concentration range (e.g., 0.008 to 128 µg/mL).
  - Include a growth control well (no antibiotic) and a sterility control well (no bacteria) for each pH.
- Inoculum Preparation:
  - From a fresh (18-24 hours) culture plate, select several colonies of the test organism.
  - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately  $1.5 \times 10^8$  CFU/mL).
  - Dilute this suspension in the appropriate pH-adjusted CAMHB to achieve a final inoculum density of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.<sup>[11]</sup>
- Inoculation and Incubation:
  - Inoculate each well (except the sterility control) with the prepared bacterial suspension.

- Incubate the plates at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours in ambient air.
- MIC Determination:
  - The MIC is the lowest concentration of **finafloxacin** that completely inhibits visible growth of the organism.[9]

## Protocol 2: Agar Dilution MIC Assay at Different pH Levels

This method is useful for testing multiple isolates simultaneously.

Materials:

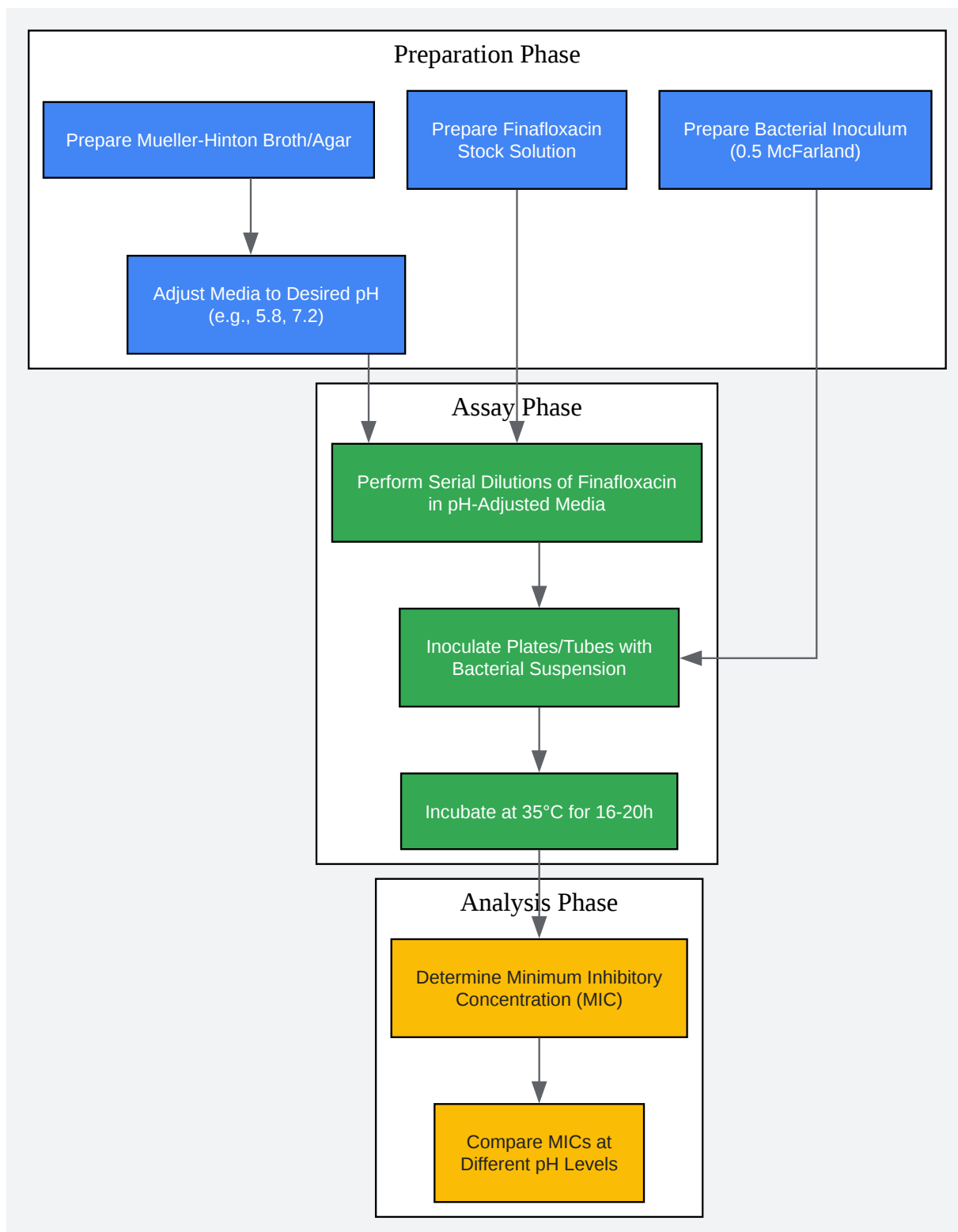
- **Finafloxacin** powder
- Mueller-Hinton Agar (MHA)
- Bacterial strains
- Materials for inoculum preparation as in Protocol 1
- Inoculum replicating apparatus
- Sterile petri dishes
- Hydrochloric acid (HCl) for pH adjustment

Procedure:

- Preparation of pH-Adjusted Agar Plates:
  - Prepare MHA according to the manufacturer's instructions.
  - Adjust the pH of the molten agar using sterile HCl before autoclaving.[7]
  - Incorporate serial two-fold dilutions of **finafloxacin** into the molten, pH-adjusted MHA.
  - Pour the agar into sterile petri dishes and allow them to solidify.

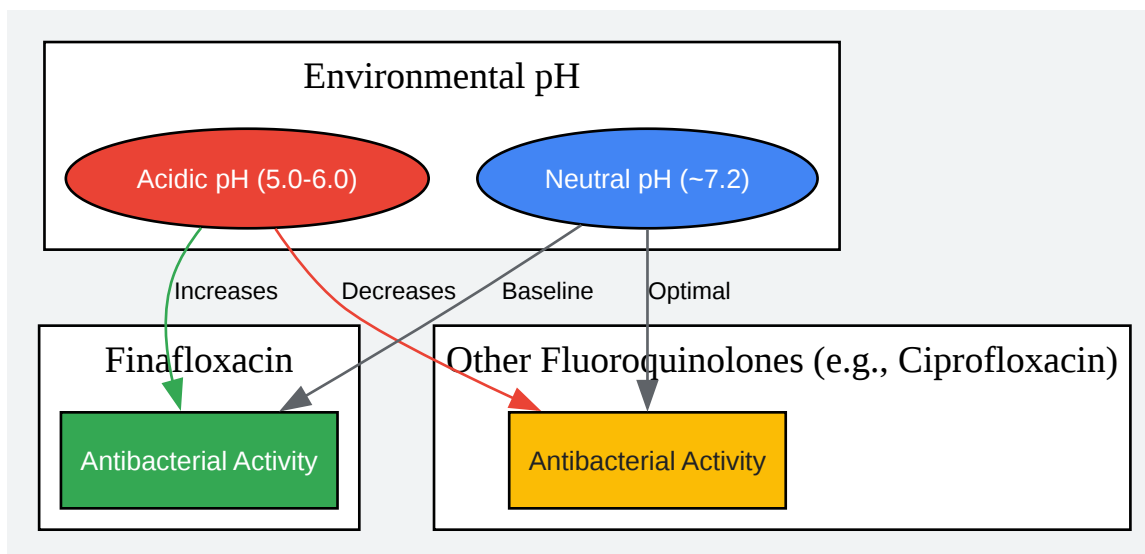
- Include a growth control plate (no antibiotic) for each pH.
- Inoculum Preparation:
  - Prepare the bacterial inoculum as described in Protocol 1, adjusting the final concentration to approximately  $1 \times 10^7$  CFU/mL.
- Inoculation and Incubation:
  - Spot-inoculate the prepared agar plates with the bacterial suspensions using an inoculum replicating apparatus.
  - Allow the inocula to dry, then invert the plates and incubate at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours.
- MIC Determination:
  - The MIC is the lowest concentration of **finafloxacin** at which there is no growth, a faint haze, or a single colony.

## Visualizations



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Caption: Workflow for determining **Finafloxacin** MIC at different pH levels.



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Caption: Conceptual relationship between pH and fluoroquinolone activity.

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